

# Unraveling the Identity of HD-800: A Multifaceted Designation

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## Compound of Interest

Compound Name: HD-800

Cat. No.: B1192844

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The term "**HD-800**" does not refer to a single, distinct chemical compound with a specific molecular weight and formula. Instead, research indicates that "**HD-800**" is a designation used across various industries to identify a range of different materials and products, from high-performance metal alloys to polymeric materials and even consumer electronics. This guide provides a technical overview of the different substances and products identified as "**HD-800**" based on available information.

## Incoloy 800 Series (HD-800 as a Metal Alloy)

In the field of materials science and engineering, "**HD-800**" is often associated with the Incoloy 800 series of nickel-iron-chromium alloys. These alloys are known for their excellent strength and resistance to oxidation and carburization at high temperatures.

### Chemical Composition:

Alloys do not have a fixed molecular formula or molecular weight in the same way a pure chemical compound does. Instead, their composition is expressed in terms of the weight percentages of their constituent elements. The table below summarizes the typical chemical composition of the Incoloy 800 series of alloys.

Element	Incoloy 800 (UNS N08800)	Incoloy 800H (UNS N08810)	Incoloy 800HT (UNS N08811)
Nickel (Ni)	30.0 - 35.0%	30.0 - 35.0%	30.0 - 35.0%
Chromium (Cr)	19.0 - 23.0%	19.0 - 23.0%	19.0 - 23.0%
Iron (Fe)	39.5% min	Balance	Balance
Carbon (C)	0.10% max	0.05 - 0.10%	0.06 - 0.10%
Aluminum (Al)	0.15 - 0.60%	0.15 - 0.60%	0.25 - 0.60%
Titanium (Ti)	0.15 - 0.60%	0.15 - 0.60%	0.25 - 0.60%
Al + Ti	-	0.30 - 1.20%	0.85 - 1.20%
Manganese (Mn)	1.50% max	1.50% max	1.50% max
Silicon (Si)	1.00% max	1.00% max	1.00% max
Copper (Cu)	0.75% max	0.75% max	0.75% max
Sulfur (S)	0.015% max	0.015% max	0.015% max

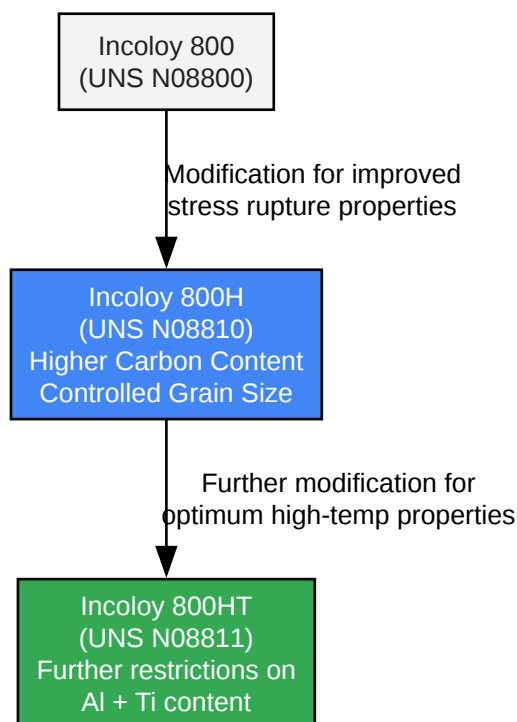
#### Experimental Protocols:

The characterization of these alloys involves several standard metallurgical testing protocols:

- **Chemical Analysis:** Techniques such as X-ray fluorescence (XRF) or inductively coupled plasma mass spectrometry (ICP-MS) are used to determine the elemental composition.
- **Mechanical Testing:** Tensile testing (ASTM E8), creep testing (ASTM E139), and stress rupture testing (ASTM E139) are performed to evaluate mechanical properties at room and elevated temperatures.
- **Corrosion Testing:** Various ASTM standards are followed to assess resistance to different corrosive environments, including oxidation, carburization, and sulfidation.

#### Logical Relationship of Incoloy 800 Series:

The different grades of Incoloy 800 are distinguished by their carbon, aluminum, and titanium content, which in turn affects their high-temperature mechanical properties.



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*Relationship between Incoloy 800, 800H, and 800HT.*

## HD800-U (Polyethylene Homopolymer)

"HD800-U" also refers to a narrow molecular weight distribution polyethylene homopolymer.<sup>[1]</sup>

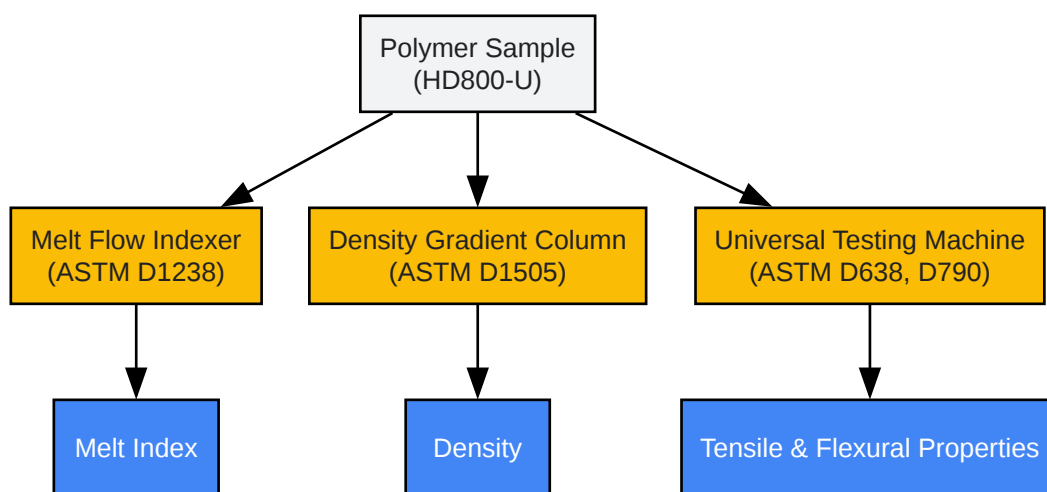
As a polymer, it consists of repeating ethylene monomer units, and its molecular weight is expressed as an average over a distribution of different chain lengths.

Key Properties of HD800-U:

Property	Value	Test Method
Melt Index (190°C/2.16 kg)	8.0 g/10 min	ASTM D1238
Density	0.962 g/cm <sup>3</sup>	ASTM D1505
Tensile Strength at Yield	4,000 psi (27.6 MPa)	ASTM D638
Elongation at Break	>600%	ASTM D638
Flexural Modulus	200,000 psi (1379 MPa)	ASTM D790

#### Experimental Workflow for Polymer Characterization:

The properties of polymers like HD800-U are determined through a series of standardized tests.



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*Typical experimental workflow for polyethylene characterization.*

## Other Designations

It is important to note that "HD 800" is also used as a model number for products in other fields, such as the Sennheiser HD 800 headphones.[2][3][4] Additionally, in the context of pharmaceutical compounding, "USP 800" refers to a set of standards for handling hazardous drugs (HDs).[5][6][7] These designations are unrelated to a specific chemical's molecular weight or formula.

In conclusion, for researchers, scientists, and drug development professionals, it is crucial to identify the specific context in which "**HD-800**" is being used to access the correct technical information. Without further qualifiers, the term is ambiguous and can lead to confusion.

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